

titanium zinc alloy phase diagram explained

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Compound of Interest

Compound Name: Titanium;ZINC

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An In-Depth Technical Guide to the Titanium-Zinc (Ti-Zn) Alloy Phase Diagram

Introduction

The titanium-zinc (Ti-Zn) binary alloy system is of significant interest for various applications, including the development of biodegradable medical implants and high-durability coatings.^{[1][2]} An understanding of the Ti-Zn phase diagram is crucial for controlling the microstructure and, consequently, the mechanical and corrosion properties of these alloys. This guide provides a detailed overview of the Ti-Zn phase diagram, summarizing the key phases, invariant reactions, and the experimental methodologies used for their determination.

Phases and Solubility in the Ti-Zn System

The Ti-Zn system is characterized by the presence of terminal solid solutions, (α Ti) and (β Ti) on the titanium-rich side and (Zn) on the zinc-rich side, along with several intermetallic compounds. The solubility of titanium in solid zinc is very low.^{[2][3]} Conversely, titanium has a higher solubility for zinc.

Crystalline Phases

The established intermetallic phases in the Ti-Zn system are detailed in the table below. These compounds form at specific stoichiometric ratios and exhibit distinct crystal structures.

Phase	Composition (wt% Zn)	Pearson Symbol	Space Group	Prototype
(β Ti)	0 to 38	cI2	Im-3m	W
(α Ti)	0	hP2	P63/mmc	Mg
Ti ₂ Zn	40.6	tI6	I4/mmm	MoSi ₂
TiZn	57.7	cP2	Pm-3m	CsCl
TiZn ₂	73.2	hP12	P63/mmc	MgZn ₂
TiZn ₃	80.4	cP4	Pm-3m	AuCu ₃
TiZn ₅	87.2			
TiZn ₁₀	93.2			
TiZn ₁₆	95.6	oC68	Cmcm	
(Zn)	100	hP2	P63/mmc	Mg

Table 1: Crystallographic data of phases present in the Ti-Zn system.[4]

Solubility Data

The solubility of titanium in zinc is temperature-dependent. At room temperature, the solubility is extremely low, in the range of 0.0004–0.0005 wt.% Ti.[3] As the temperature increases, the solubility also increases.

Temperature	Solubility of Ti in Zn (wt.%)
300 °C	0.007–0.015[3][5]
400 °C	~0.02[5]

Table 2: Solubility of Titanium in Zinc at different temperatures.

Invariant Reactions in the Ti-Zn System

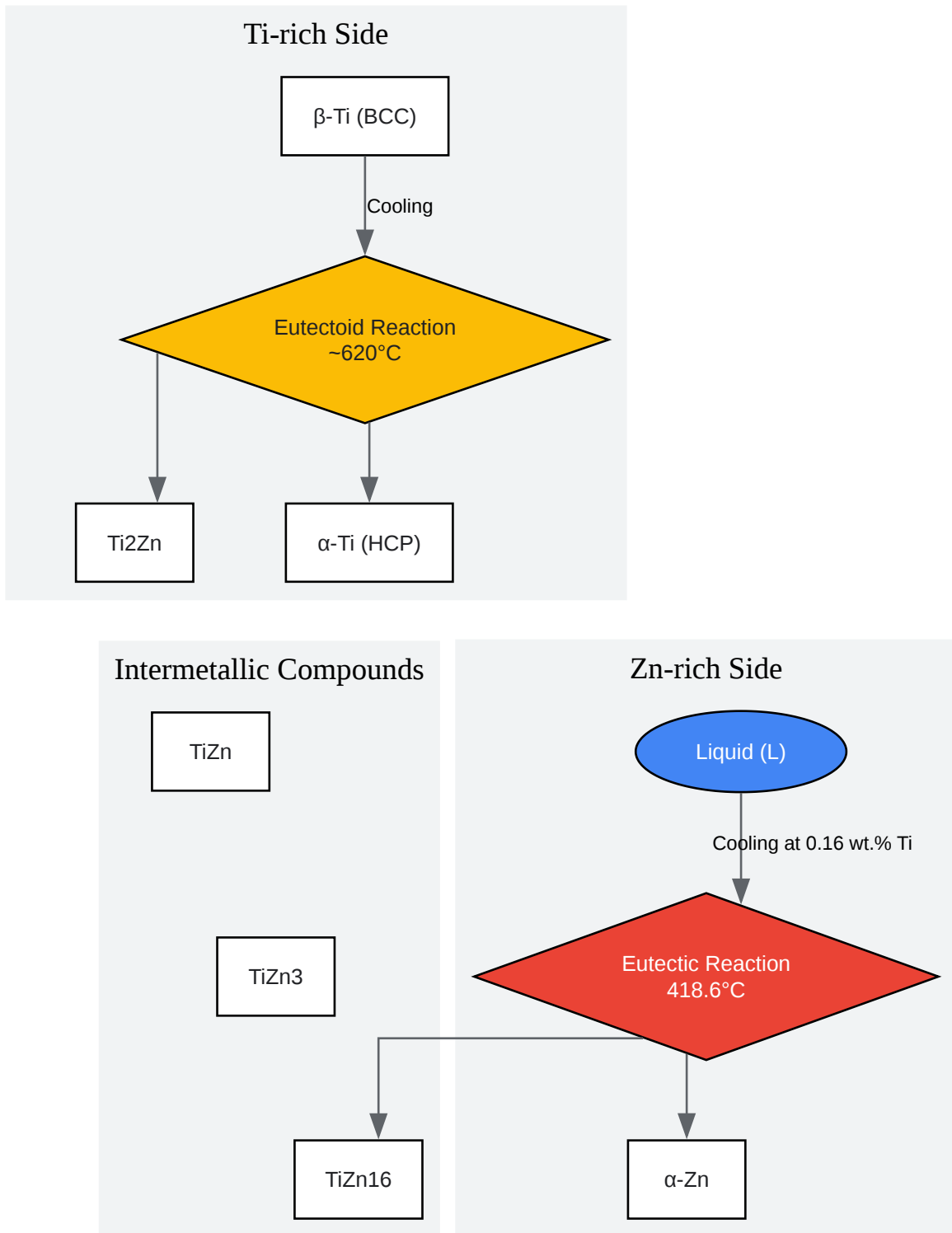
Invariant reactions are transformations that occur at a constant temperature and involve three phases. The key invariant reactions in the Ti-Zn system, such as eutectic and eutectoid transformations, are summarized below. A eutectic reaction involves the transformation of a single liquid phase into two solid phases upon cooling.^{[6][7]} A eutectoid reaction is a solid-state reaction where one solid phase transforms into two different solid phases.^{[6][7]}

Reaction	Temperature (°C)	Composition (wt.% Ti)	Transformation
Eutectic	418.6	0.160	$L \leftrightarrow (Zn) + TiZn_{16}$ ^[3]
Eutectoid	~620	-	$\beta Ti \leftrightarrow \alpha Ti + Ti_2Zn$ ^[1]

Table 3: Key invariant reactions in the Titanium-Zinc system.

Logical Relationship of Key Phases in the Ti-Zn System

The following diagram illustrates the relationships between the major phases and the invariant reactions on both the zinc-rich and titanium-rich sides of the phase diagram.



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A simplified diagram showing key phases and transformations in the Ti-Zn system.

Experimental Protocols for Phase Diagram

Determination

The determination of a phase diagram is a complex process that relies on a combination of experimental techniques to identify phase boundaries and transformations.

Sample Preparation

- **Alloy Synthesis:** High-purity titanium and zinc are weighed to the desired compositions. The alloys are typically produced by arc melting or induction melting under an inert atmosphere (e.g., argon) to prevent oxidation.
- **Homogenization:** The as-cast alloys are sealed in quartz tubes under vacuum and annealed at elevated temperatures for an extended period to ensure a homogeneous distribution of the constituent elements.
- **Quenching:** After homogenization, samples are quenched in water or brine to retain the high-temperature phase structures at room temperature for analysis.

Phase Transformation Analysis

- **Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA):** These techniques are used to determine the temperatures of phase transformations (e.g., solidus, liquidus, eutectic, and eutectoid temperatures). The sample is heated or cooled at a controlled rate, and the heat flow to or from the sample is measured relative to a reference. Endothermic or exothermic peaks in the DSC/DTA curve indicate the temperatures at which phase transformations occur.^[1]

Microstructural and Compositional Analysis

- **X-Ray Diffraction (XRD):** XRD is employed to identify the crystal structures of the phases present in the annealed and quenched samples. The diffraction pattern of an alloy is compared with standard diffraction patterns from databases to identify the phases.^{[5][8]}
- **Scanning Electron Microscopy (SEM) and Energy Dispersive X-ray Spectroscopy (EDS):** SEM is used to visualize the microstructure of the alloys, revealing the morphology, size, and distribution of different phases.^[5] EDS is coupled with SEM to determine the elemental

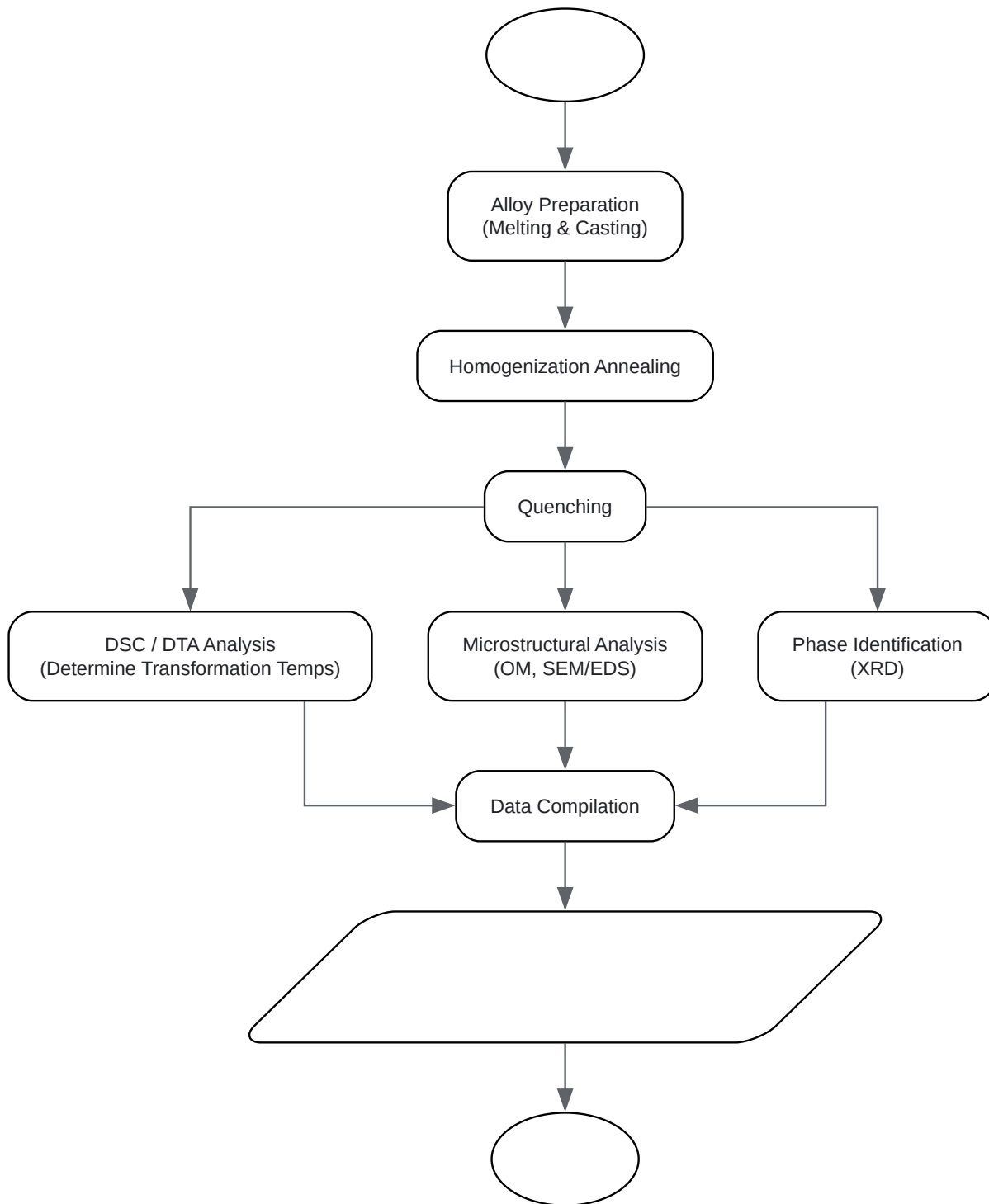
composition of each phase, which is crucial for identifying the composition ranges of solid solutions and the stoichiometry of intermetallic compounds.[1][5]

- Optical Microscopy (OM): OM is often used for the initial examination of the microstructure, particularly for identifying grain boundaries and the overall phase distribution after etching.[3]

Experimental Workflow for Phase Diagram

Determination

The following diagram outlines a typical workflow for the experimental determination of a binary phase diagram.



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A flowchart illustrating the typical experimental workflow for phase diagram determination.

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